

# An In-depth Technical Guide to 4'-Aminobenzo-15-crown-5

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## Compound of Interest

Compound Name: 4'-Amino-5'-nitrobenzo-15-crown-5

Cat. No.: B1609238

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of 4'-Aminobenzo-15-crown-5, a functionalized crown ether of significant interest in various scientific and biomedical fields. While the initial query referenced CAS number 77001-50-4 and the name **4'-Amino-5'-nitrobenzo-15-crown-5**, extensive literature review indicates that the common and synthetically accessible compound is 4'-Aminobenzo-15-crown-5, derived from the reduction of 4'-Nitrobenzo-15-crown-5. This guide will focus on the synthesis, properties, and applications of this key compound, presenting data in a structured format, detailing experimental protocols, and providing logical visualizations to aid in understanding its utility.

## Core Compound Identification and Properties

The primary compound of interest, 4'-Aminobenzo-15-crown-5, is a derivative of benzo-15-crown-5 featuring an amino group on the benzene ring. This functional group significantly influences the electronic properties and reactivity of the crown ether, enhancing its potential for various applications.

Table 1: Physicochemical Properties of 4'-Aminobenzo-15-crown-5 and its Precursor

Property	4'-Aminobenzo-15-crown-5	4'-Nitrobenzo-15-crown-5
CAS Number	60835-71-4[1]	60835-69-0
Molecular Formula	C <sub>14</sub> H <sub>21</sub> NO <sub>5</sub> [1]	C <sub>14</sub> H <sub>19</sub> NO <sub>7</sub>
Molecular Weight	283.32 g/mol [1]	313.30 g/mol
Appearance	White to brown powder[1]	Pale yellow solid[2]
Melting Point	76 - 78 °C[1]	93 - 97 °C[2]
Purity	96 - 103% (Assay by titration) [1]	≥98.00% by HPLC[2]

## Synthesis and Experimental Protocols

The synthesis of 4'-Aminobenzo-15-crown-5 is typically a two-step process involving the nitration of benzo-15-crown-5 followed by the reduction of the resulting nitro-substituted crown ether.

### Experimental Protocol: Synthesis of 4'-Nitrobenzo-15-crown-5

This protocol is adapted from established literature procedures.

Materials:

- Benzo-15-crown-5
- Glacial Acetic Acid
- Nitric Acid (70%)
- Chloroform
- Saturated Sodium Bicarbonate Solution
- Anhydrous Sodium Sulfate

**Procedure:**

- In a flask, dissolve Benzo-15-crown-5 in a mixture of glacial acetic acid and chloroform.
- Cool the mixture in an ice bath.
- Slowly add 70% nitric acid dropwise to the stirred solution.
- After the addition is complete, allow the reaction to stir at room temperature for 24 hours.
- Neutralize the reaction mixture with a saturated solution of sodium bicarbonate.
- Separate the organic layer and extract the aqueous layer with chloroform.
- Combine the organic layers, dry over anhydrous sodium sulfate, and filter.
- Evaporate the solvent under reduced pressure to yield 4'-Nitrobenzo-15-crown-5 as a pale yellow solid.<sup>[2]</sup>

## Experimental Protocol: Synthesis of 4'-Aminobenzo-15-crown-5

This protocol details the reduction of the nitro-substituted precursor.

**Materials:**

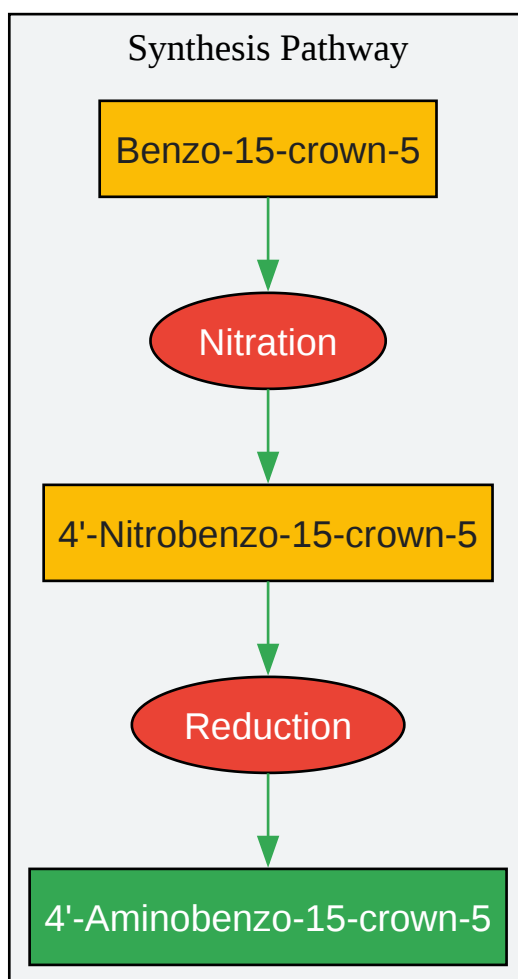
- 4'-Nitrobenzo-15-crown-5
- Hydrazine Hydrate
- Palladium on Carbon (10% Pd/C)
- Ethanol

**Procedure:**

- Dissolve 4'-Nitrobenzo-15-crown-5 in ethanol in a round-bottom flask.
- Add a catalytic amount of 10% Palladium on Carbon.

- Heat the mixture to reflux.
- Carefully add hydrazine hydrate dropwise to the refluxing mixture.
- Continue refluxing for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and filter through celite to remove the catalyst.
- Evaporate the solvent under reduced pressure to obtain 4'-Aminobenzo-15-crown-5 as a brown solid.

Diagram 1: Synthesis Workflow of 4'-Aminobenzo-15-crown-5



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Caption: Synthetic route from Benzo-15-crown-5 to 4'-Aminobenzo-15-crown-5.

## Cation Binding Properties

The defining characteristic of crown ethers is their ability to selectively bind cations within their central cavity. The introduction of an amino group onto the benzo moiety of 15-crown-5 modulates its binding affinity and selectivity. The electron-donating nature of the amino group increases the electron density on the aromatic ring and the adjacent oxygen atoms of the crown ether, thereby enhancing the cation-binding ability.<sup>[1]</sup>

Table 2: Cation Binding Data

Cation	Binding Constant (log K)	Method	Solvent	Reference
Li <sup>+</sup>	1.031 (separation factor)	Solid-Liquid Extraction	CH <sub>3</sub> NO <sub>2</sub>	[3]

Note: Quantitative binding constant data for a wide range of cations for 4'-aminobenzo-15-crown-5 is not readily available in the reviewed literature. The provided data is a single-stage separation factor for Lithium isotopes using a polymer grafted with 4'-aminobenzo-15-crown-5.

## Applications in Research and Development

The unique properties of 4'-Aminobenzo-15-crown-5 make it a valuable tool in various research and development areas, particularly in the fabrication of sensors and the design of drug delivery systems.<sup>[1]</sup>

### Ion-Selective Electrodes

The selective binding of cations by 4'-Aminobenzo-15-crown-5 allows for its use as an ionophore in ion-selective electrodes (ISEs). These sensors can be used for the potentiometric determination of specific ion concentrations in various samples.

Experimental Protocol: Fabrication of a PVC Membrane-Based Ion-Selective Electrode

This is a general protocol for the fabrication of an ISE.

Materials:

- 4'-Aminobenzo-15-crown-5 (ionophore)
- Poly(vinyl chloride) (PVC)
- A plasticizer (e.g., o-nitrophenyloctyl ether)
- An ionic additive (e.g., potassium tetrakis(4-chlorophenyl)borate)
- Tetrahydrofuran (THF)

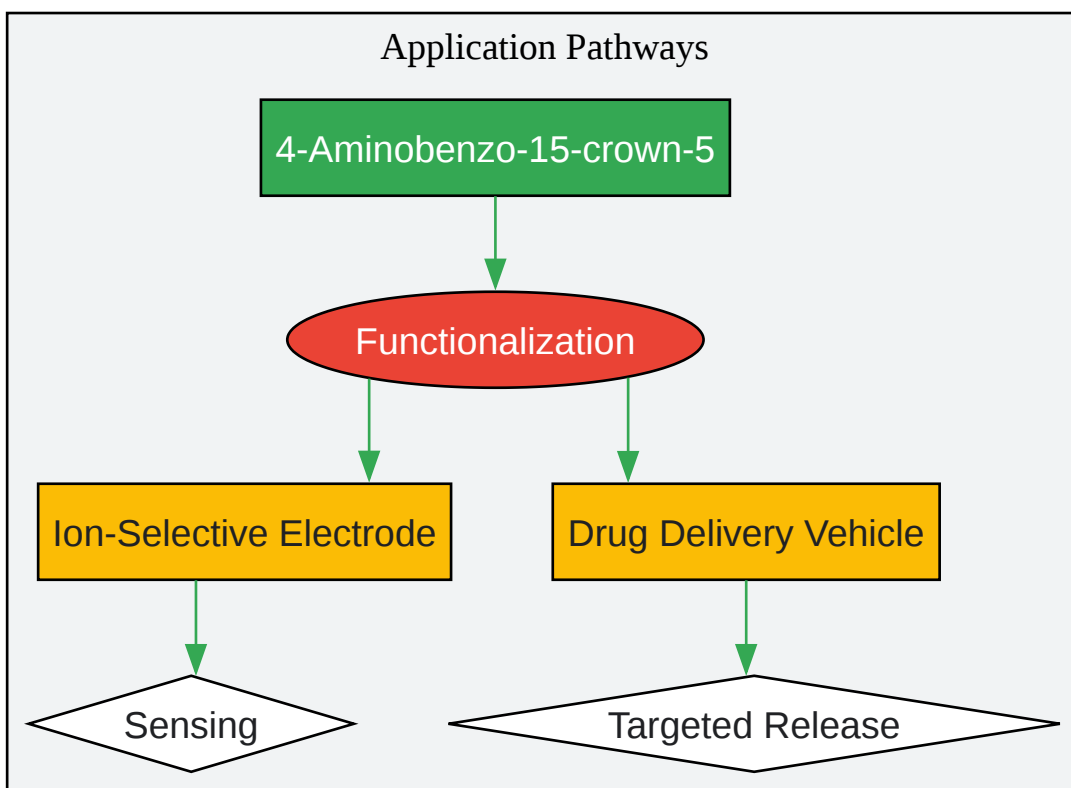
Procedure:

- Dissolve PVC, the plasticizer, the ionophore, and the ionic additive in THF to form a homogenous solution (the "membrane cocktail").
- Pour the cocktail into a glass ring placed on a clean glass plate.
- Allow the THF to evaporate slowly at room temperature for at least 24 hours to form a transparent membrane.
- Cut a small disc from the membrane and incorporate it into an electrode body.
- Fill the electrode with an internal filling solution containing a known concentration of the target ion and an internal reference electrode.
- Condition the electrode by soaking it in a solution of the target ion.

## Drug Delivery Systems

The amino group of 4'-Aminobenzo-15-crown-5 provides a reactive handle for its covalent attachment to various platforms, such as nanoparticles and polymers, for targeted drug delivery.<sup>[1]</sup> The crown ether moiety can encapsulate certain drug molecules or be used to trigger release in response to specific ionic concentrations.

Diagram 2: Application Workflow of 4'-Aminobenzo-15-crown-5



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